

Dienogest-d4 batch-to-batch variability

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Compound Focus: Dienogest-d4

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Dienogest Pharmacological Profile

The table below summarizes key information about dienogest (DNG) from the available literature.

Aspect	Description
Drug Class	19-nortestosterone derivative; hybrid progestin [1]
Primary Indications	Combined with EE: Oral contraception, PCOS-associated hirsutism management [2]. Monotherapy: Endometriosis treatment [3].
Key Mechanism	Binds selectively to the progesterone receptor; suppresses luteinizing hormone (LH) & ovarian activity; increases Sex Hormone-Binding Globulin (SHBG) [2] [1].
Effect on Androgens	Reduces ovarian androgen production; decreases serum free testosterone [2].
Population PK Model	Linear two-compartment model with first-order absorption and linear elimination [1].

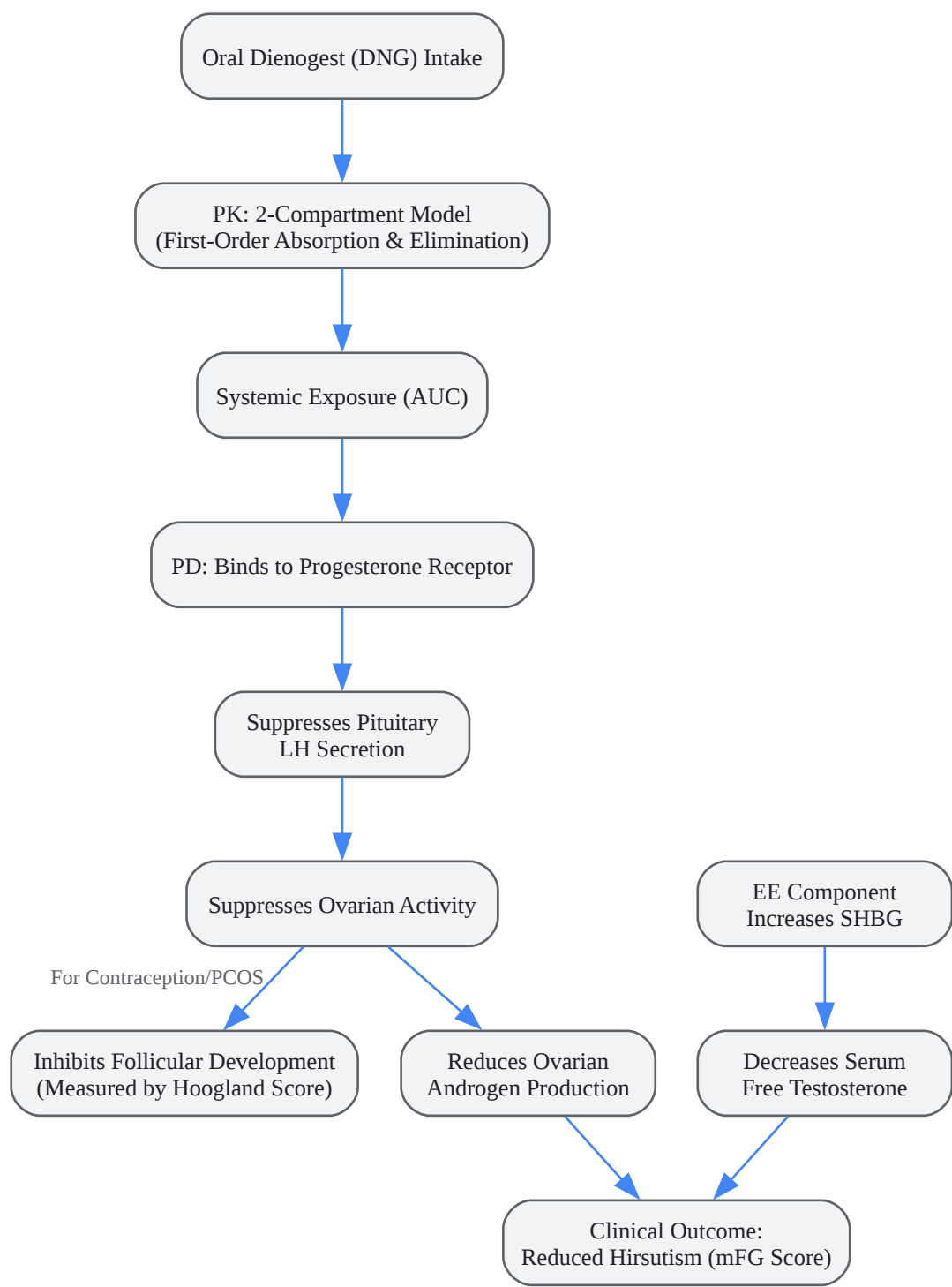
Experimental Data & Protocols

For your reference, here are summaries of key experimental methodologies from the literature that characterize the pharmacokinetics and pharmacodynamics of dienogest.

- **Population PK/PD Study Design:** A study was conducted on 86 healthy subjects who received oral DNG at doses of 0.5 mg, 1 mg, 2 mg, and 3 mg daily for 72 days. The study was a single-center, randomized, double-blinded, and dose-controlled design [1].
- **PK/PD Modeling Protocol:**
 - **Pharmacokinetics:** A population pharmacokinetic (popPK) model was developed. DNG pharmacokinetics were described by a linear two-compartment model with first-order absorption and linear elimination from the central compartment [1].
 - **Pharmacodynamics:** The Hoogland Score (HS), a categorical measure of follicular development and ovarian activity, was used as the primary PD endpoint. An EMAX-based proportional odds model was used to characterize the relationship between DNG exposure (measured as AUC) and the probability of achieving a specific Hoogland Score [1].
 - **Model Output:** The model successfully described the data, showing that even moderate DNG exposures (e.g., from a 2 mg dose) resulted in a high probability of suppressed ovarian activity ($HS \leq 2$) or ovulation inhibition ($HS \leq 4$) [1].
- **Clinical Efficacy Trial Protocol:**
 - **Objective:** To demonstrate the efficacy of a prolonged-release oral formulation of DNG 2 mg + Ethinylestradiol (EE) 0.02 mg versus placebo for managing hirsutism in women with PCOS [2].
 - **Design:** A multinational, multicenter, double-blind, placebo-controlled trial. Participants were randomized to receive either the DNG+EE combination or placebo for up to nine 28-day cycles [2].
 - **Participants:** Women aged 14-40 with PCOS, diagnosed with clinical hyperandrogenism (adapted modified Ferriman-Gallwey (mFG) score ≥ 7) plus oligomenorrhea and/or polycystic ovary morphology [2].
 - **Primary Endpoints:** (1) Change from baseline in the adapted mFG score at the end of Cycle 9, and (2) Proportion of responders (participants with $\geq 50\%$ reduction in mFG score) [2].
 - **Key Findings:** The LS mean change in mFG score was -3.8 for the DNG+EE group vs. -1.5 for placebo (difference -2.24, $p < 0.0001$). The treatment was effective across different BMI subgroups [2].

Dienogest Mechanism and Workflow Diagrams

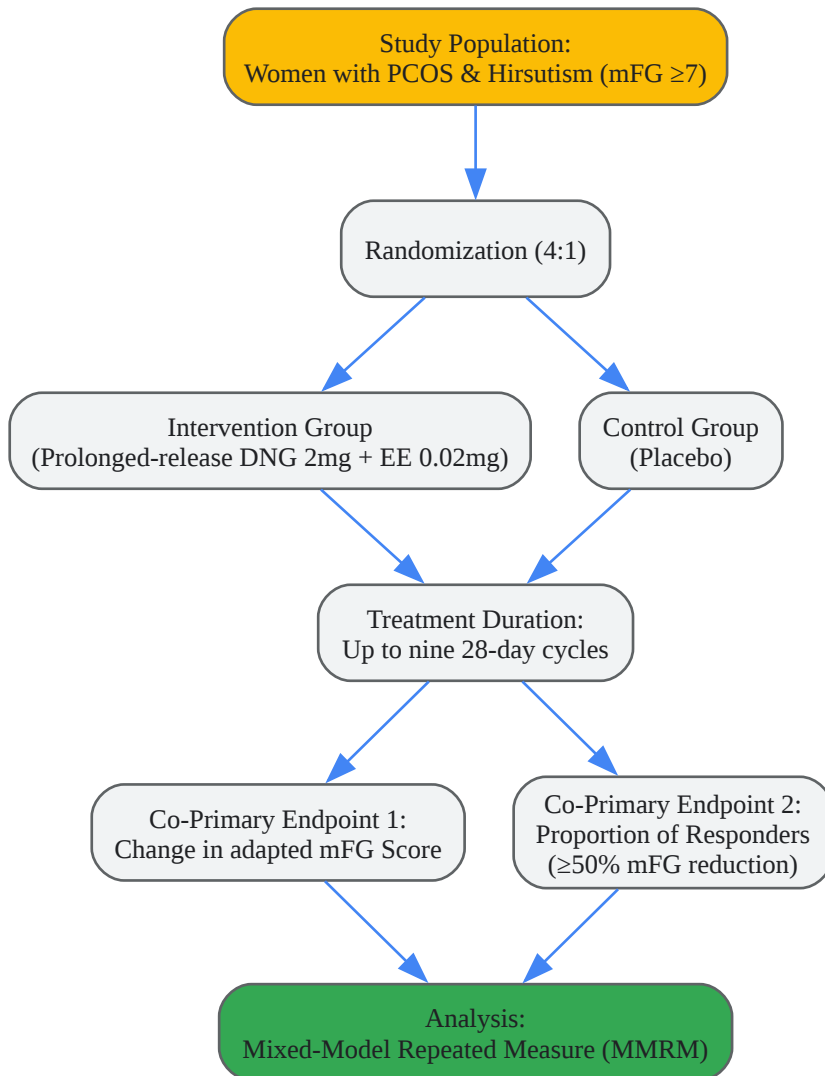
The following diagrams illustrate the drug's mechanism of action and the experimental workflow based on the searched data.



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Diagram 1: Integrated PK/PD Model & Mechanism of Action of Dienogest. This diagram synthesizes information from the search results, showing the path from oral administration to clinical effect, including the established Population PK model and key pharmacodynamic actions leading to ovulation inhibition and

hirsutism reduction [2] [1]. EE: Ethinylestradiol; LH: Luteinizing Hormone; SHBG: Sex Hormone-Binding Globulin; PK: Pharmacokinetics; PD: Pharmacodynamics.



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Diagram 2: Clinical Trial Workflow for DNG+EE in PCOS. This flowchart outlines the design of the pivotal clinical trial evaluating dienogest combined with ethinylestradiol for treating hirsutism in Polycystic Ovary Syndrome (PCOS) [2].

Frequently Asked Questions

Based on the search results, here are answers to anticipated technical questions.

- **Q1: What is the evidence for the efficacy of dienogest in PCOS?**
 - **A1:** A 2025 Phase III randomized controlled trial demonstrated that a prolonged-release formulation of DNG 2 mg + EE 0.02 mg was effective for managing PCOS-associated hirsutism. After nine treatment cycles, the reduction in the hirsutism score (mFG) was significantly greater in the DNG+EE group compared to placebo (-3.8 vs. -1.5). The treatment also normalized serum testosterone levels and improved menstrual cycle regularity [2].
- **Q2: How does dienogest suppress ovarian function?**
 - **A2:** Dienogest suppresses ovulation by inhibiting the pituitary secretion of Luteinizing Hormone (LH), which in turn suppresses ovarian follicular development. A specific PK/PD model links the systemic exposure of DNG (AUC) to the suppression of ovarian activity, as measured by the Hoogland Score. The model predicts a high probability of ovulation inhibition even at standard therapeutic doses (e.g., 2 mg) [1].

A Note on Dienogest-d4 and Suggested Next Steps

The search results do not mention **Dienogest-d4**, which is a stable isotope-labeled analog of dienogest used as an internal standard in bioanalytical methods (e.g., LC-MS/MS) to correct for instrument variability and sample preparation losses.

- **Understanding Variability:** For a deuterated internal standard like **Dienogest-d4**, "batch-to-batch variability" typically refers to the consistency of its **chemical purity** and **isotopic enrichment** between different manufacturing lots. Low variability is crucial for achieving accurate and reproducible quantitative results.
- **How to Proceed:**
 - **Consult Manufacturer Data:** The most reliable source for batch-specific data is the **certificate of analysis (CoA)** provided by the supplier or manufacturer of **Dienogest-d4**.
 - **Perform In-House QC:** Establish a quality control protocol in your lab. This usually involves analyzing each new batch of **Dienogest-d4** alongside the previous one in a validation run to check for consistent instrument response and its impact on the calibration curve and quality control samples.

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